

N,N-Diphenylcinnamamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N,N-Diphenylcinnamamide*

CAS No.: 50395-70-5

Cat. No.: B1350124

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Abstract

This technical guide provides an in-depth analysis of **N,N-Diphenylcinnamamide**, a tertiary amide with significant applications in organic synthesis and medicinal chemistry. The document delineates the compound's fundamental chemical identifiers, including its IUPAC name, CAS number, and the crucial InChIKey for unambiguous database referencing. A detailed exploration of its physicochemical properties, a validated laboratory-scale synthesis protocol, and a thorough spectroscopic characterization are presented. The guide is intended for researchers, chemists, and drug development professionals, offering both foundational knowledge and practical, field-proven insights into the handling and application of this versatile molecule.

Core Compound Identification

Precise identification is the cornerstone of chemical research and development. **N,N-Diphenylcinnamamide** is a distinct molecule characterized by a cinnamoyl group attached to the nitrogen atom of a diphenylamine moiety. The trans (E) isomer is the most common and stable configuration.

The International Chemical Identifier (InChI) provides a unique and layered textual representation of the molecule, ensuring its unambiguous identification across disparate databases and software platforms.

- InChIKey:GCTCULHQKVKNJT-WUKNDPDISA-N[1]

This key is a fixed-length (27-character) condensed version of the full InChI string, ideal for web searches and database indexing.

A comprehensive list of identifiers for **N,N-Diphenylcinnamamide** is provided in the table below for complete characterization.

Identifier	Value	Source
IUPAC Name	(E)-N,N,3-triphenylprop-2-enamide	PubChem[1]
InChI	InChI=1S/C21H17NO/c23-21(17-16-18-10-4-1-5-11-18)22(19-12-6-2-7-13-19)20-14-8-3-9-15-20/h1-17H/b17-16+	PubChem[1]
Canonical SMILES	<chem>C1=CC=C(C=C1)/C=C/C(=O)N(C2=CC=CC=C2)C3=CC=CC=C3</chem>	PubChem[1]
CAS Number	50395-70-5	Benchchem[2], ChemicalBook[3]
Molecular Formula	C21H17NO	PubChem[1]
Molecular Weight	299.37 g/mol	Benchchem[2]

Physicochemical and Computed Properties

The physical and chemical properties of a compound dictate its behavior in various systems, influencing solubility, reactivity, and bioavailability. **N,N-Diphenylcinnamamide** is a solid at room temperature with limited solubility in water but better solubility in organic solvents.

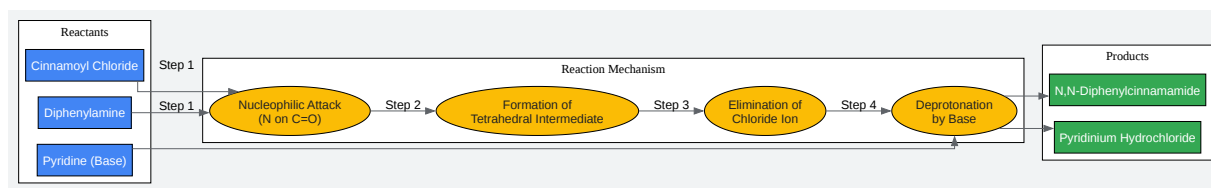
Property	Value	Notes	Source
Molecular Weight	299.4 g/mol	---	PubChem[1]
XLogP3	4.9	A computed measure of hydrophobicity.	PubChem[1]
Hydrogen Bond Donors	0	The tertiary amide nitrogen cannot donate a hydrogen bond.	PubChem[1]
Hydrogen Bond Acceptors	1	The carbonyl oxygen is the sole hydrogen bond acceptor.	PubChem[1]
Rotatable Bonds	4	Indicates conformational flexibility.	PubChem[1]

Synthesis and Mechanistic Insights

The formation of the amide bond in **N,N-Diphenylcinnamamide** is most classically achieved via nucleophilic acyl substitution, specifically the reaction between an activated cinnamoyl derivative and diphenylamine. The Schotten-Baumann reaction conditions are commonly employed for this transformation.

Reaction Principle

The synthesis involves the reaction of cinnamoyl chloride with diphenylamine.[4] The lone pair of electrons on the nitrogen atom of diphenylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of cinnamoyl chloride. To drive the reaction to completion and neutralize the hydrochloric acid byproduct, a non-nucleophilic base, such as pyridine or triethylamine, is essential.[4]



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Caption: Reaction mechanism for the synthesis of **N,N-Diphenylcinnamamide**.

Validated Laboratory Protocol

This protocol describes a reliable method for the synthesis of **N,N-Diphenylcinnamamide**.

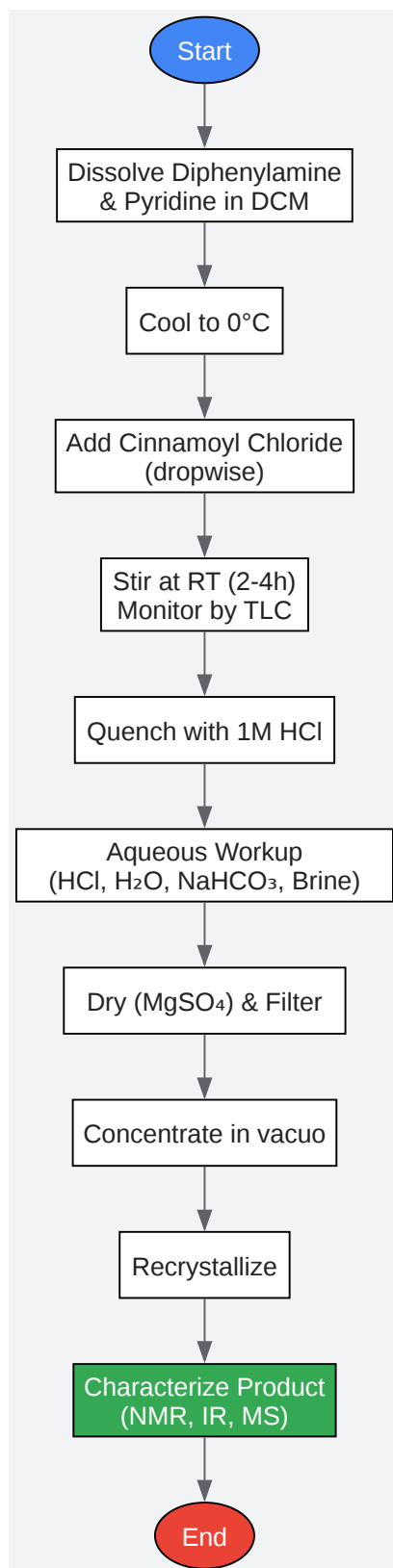
Materials:

- Cinnamoyl chloride
- Diphenylamine
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Hexane

- Ethyl acetate

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve diphenylamine (1.0 eq) and anhydrous pyridine (1.2 eq) in anhydrous DCM.
- **Addition of Acyl Chloride:** Cool the solution to 0°C using an ice bath. Add a solution of cinnamoyl chloride (1.1 eq) in anhydrous DCM dropwise over 15-20 minutes. The formation of a precipitate (pyridinium hydrochloride) is typically observed.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the diphenylamine spot is consumed.
- **Workup:** Quench the reaction by adding 1 M HCl. Transfer the mixture to a separatory funnel and separate the layers. Wash the organic layer sequentially with 1 M HCl, water, saturated sodium bicarbonate solution, and brine.
- **Isolation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is typically a solid. Purify by recrystallization from a suitable solvent system (e.g., ethanol or ethyl acetate/hexane) to yield the pure **N,N-Diphenylcinnamamide**.



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Caption: Step-by-step workflow for the synthesis of **N,N-Diphenylcinnamamide**.

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the structure and purity of the synthesized compound. Data from ^1H NMR, ^{13}C NMR, and IR spectroscopy provide a unique fingerprint for **N,N-Diphenylcinnamamide**.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule. Key vibrational frequencies are indicative of specific bonds.

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~1660-1680	C=O stretch	Tertiary Amide
~1625	C=C stretch	Alkene
~3050	C-H stretch	Aromatic & Vinylic
~970	C-H bend	Trans-alkene (out-of-plane)

Note: Exact peak positions can vary based on the sample preparation method (e.g., KBr pellet, thin film).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

^1H NMR: The proton NMR spectrum will show distinct signals for the vinylic protons and the aromatic protons.

- Vinylic Protons:** The two protons on the C=C double bond will appear as doublets in the range of δ 6.5-7.8 ppm. The large coupling constant ($J \approx 15$ Hz) is characteristic of a trans-alkene.
- Aromatic Protons:** The protons on the three phenyl rings will appear as a complex multiplet, typically in the range of δ 7.0-7.5 ppm.

¹³C NMR: The carbon NMR spectrum will show characteristic peaks for the carbonyl carbon, the alkene carbons, and the aromatic carbons.

- Carbonyl Carbon (C=O): Typically found around δ 165-170 ppm.
- Alkene Carbons (C=C): Found in the range of δ 118-145 ppm.
- Aromatic Carbons: Multiple signals in the range of δ 120-145 ppm.

Applications and Research Significance

Cinnamamide derivatives are recognized as a "privileged scaffold" in medicinal chemistry due to their wide range of pharmacological activities.^[2] While research on **N,N-Diphenylcinnamamide** itself is specific, the broader class of cinnamamides is extensively investigated for various therapeutic applications.

- Anticancer Research: Many cinnamamide derivatives have been studied for their potential as anticancer agents.^{[2][5]} The α,β -unsaturated carbonyl system can act as a Michael acceptor, a feature known to interact with cellular targets involved in cancer pathways.^[2]
- Anti-inflammatory Activity: Cinnamamides have been synthesized and evaluated for their in-vitro anti-inflammatory properties.^[4]
- Synthetic Intermediates: The cinnamamide core serves as a versatile template for the synthesis of more complex molecules in drug discovery programs.^[4]

Safety and Handling

As with any laboratory chemical, **N,N-Diphenylcinnamamide** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.^[3]
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid formation of dust and aerosols.^[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[3]

- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water. If inhaled, move to fresh air. If ingested, rinse mouth with water and seek immediate medical attention.[3]

This guide is for informational purposes only and does not constitute a full safety data sheet (SDS). Always consult the SDS before handling any chemical.

References

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